

Personal protective equipment for handling 6-Hydroxy-5-decanone

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Compound of Interest

Compound Name: 6-Hydroxy-5-decanone

Cat. No.: B1585476

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An In-Depth Guide to Personal Protective Equipment for Handling **6-Hydroxy-5-decanone**

Hazard Assessment: Understanding 6-Hydroxy-5-decanone

A thorough understanding of a chemical's properties is the foundation of any safety protocol. While detailed toxicological data for **6-Hydroxy-5-decanone** is not extensively documented, a robust hazard assessment can be constructed by examining its chemical structure and the known properties of analogous hydroxy-ketones.

Chemical Profile: **6-Hydroxy-5-decanone** is a bifunctional molecule containing both a ketone and a secondary alcohol functional group.^{[1][2]} This structure dictates its physical and chemical behavior, including its potential hazards.

Property	Value	Source
CAS Number	6540-98-3	[3]
Molecular Formula	C ₁₀ H ₂₀ O ₂	[1]
Molecular Weight	172.26 g/mol	[1]
Boiling Point (est.)	213.25 °C @ 760 mm Hg	[4]
Flash Point (est.)	84.90 °C (185.00 °F)	[4]
logP (o/w) (est.)	2.758	[4]
Water Solubility (est.)	1,210 mg/L @ 25 °C	[4]

Inferred Hazards: Given the absence of a specific GHS classification in available databases, we must infer potential hazards from similar compounds and functional group analysis.[4]

- Skin and Eye Irritation: Ketones and alcohols can be irritating to the skin and eyes upon contact. Safety data sheets for similar hydroxy-ketones list skin and eye irritation as primary hazards.[5] Prolonged contact may cause dryness or dermatitis.
- Respiratory Tract Irritation: Vapors or aerosols may cause respiratory irritation.[5] While the vapor pressure is estimated to be low, heating the substance or generating aerosols will increase the inhalation risk.[4]
- Flammability: With an estimated flash point of 84.90 °C, **6-Hydroxy-5-decanone** is a combustible liquid.[4] It does not pose a fire hazard at standard room temperature but must be kept away from ignition sources, especially when heated.

The Core of Protection: Selecting the Right PPE

The selection of Personal Protective Equipment (PPE) is not a one-size-fits-all decision. It is a risk-based process that directly addresses the potential routes of exposure: dermal (skin), ocular (eyes), and inhalation (respiratory).

Hand Protection: The First Line of Defense

The primary risk during the handling of liquid chemicals is skin contact. The choice of glove material is critical and must be based on chemical compatibility.

- For Ketones: Standard nitrile or latex gloves offer minimal protection against many organic solvents and are not recommended for prolonged contact with ketones.^[6]
- Recommended Gloves: For ketones, gloves made from butyl rubber are a reliable choice.^[7] For superior protection against a broad range of solvents, including ketones like MEK and acetone, specialized ketone-resistant gauntlets, often constructed from unique formulations or PVA (Polyvinyl Alcohol) coatings, are recommended.^{[8][9][10][11]}

Protocol for Glove Selection and Use:

- Consult Glove Manufacturer Charts: Always verify the specific breakthrough time and permeation rate of your chosen glove for ketones or similar solvents.
- Inspect Before Use: Check for any signs of degradation, punctures, or tears.
- Donning: Ensure hands are clean and dry before putting on gloves.
- Doffing: Remove gloves without touching the outer contaminated surface with bare skin.
- Disposal: Dispose of used gloves in the designated hazardous waste container. Never reuse disposable gloves.

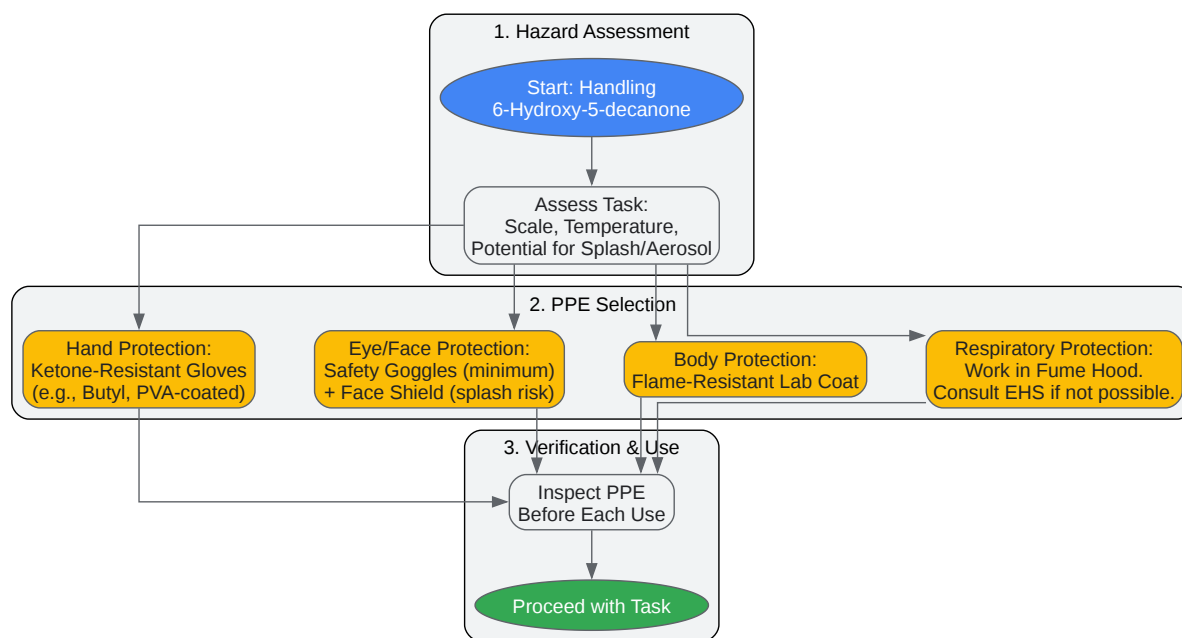
Eye and Face Protection: Shielding from Splashes and Vapors

- Minimum Requirement: At all times when handling **6-Hydroxy-5-decanone**, ANSI Z87.1-compliant safety glasses with side shields are mandatory.
- Enhanced Protection: When there is a risk of splashing (e.g., during transfers, reactions, or heating), chemical splash goggles are required.
- Maximum Protection: For large-volume transfers or operations with a significant splash or aerosolization risk, a face shield should be worn in conjunction with chemical splash goggles.^[7]

Body Protection and Respiratory Safety

- **Lab Coat:** A flame-resistant lab coat should be worn and kept fully buttoned to protect skin and clothing.
- **Respiratory Protection:** Under standard laboratory conditions with adequate engineering controls (i.e., a certified chemical fume hood), respiratory protection is typically not required. If work must be performed outside of a fume hood where vapors or aerosols could be generated, a risk assessment must be conducted by your institution's Environmental Health & Safety (EHS) department to determine the appropriate NIOSH-approved respirator.[\[12\]](#)

The following diagram outlines the decision-making process for selecting appropriate PPE.



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Caption: PPE selection workflow for **6-Hydroxy-5-decanone**.

Operational and Disposal Plans

Safe handling extends beyond PPE. It encompasses the entire lifecycle of the chemical in the laboratory, from receipt to disposal.

Step-by-Step Handling Protocol

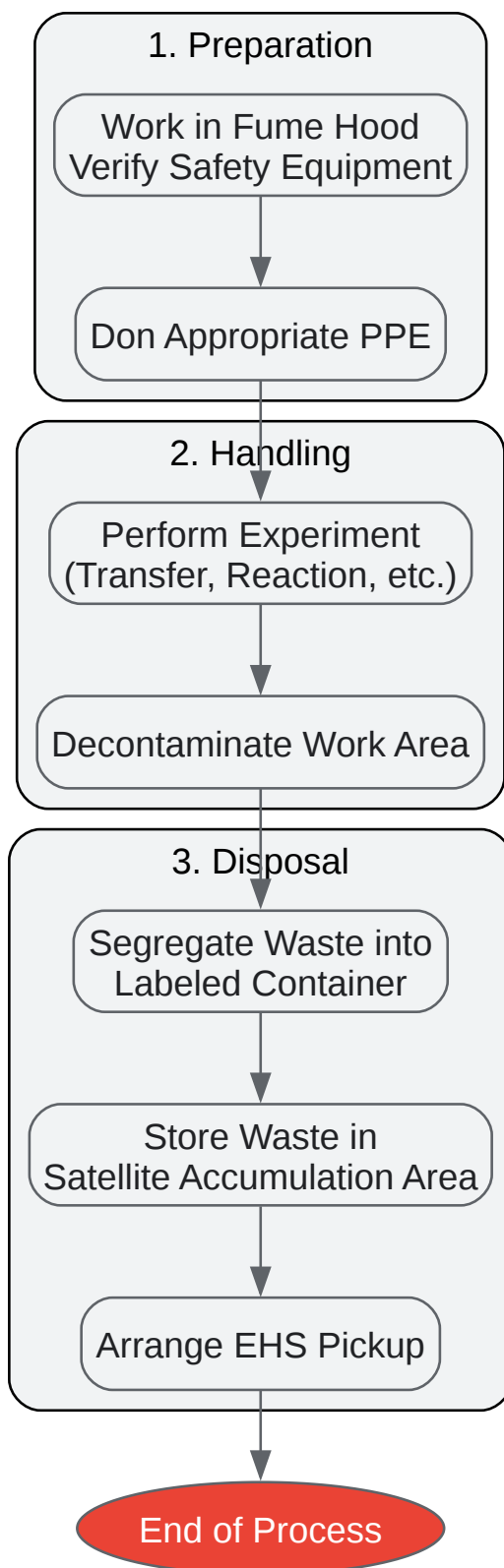
- Preparation: Designate a work area within a certified chemical fume hood. Ensure an eyewash station and safety shower are accessible and unobstructed.
- Pre-Task PPE Check: Don all required PPE as determined in the previous section.
- Chemical Transfer: When transferring the chemical, perform the action slowly and carefully to minimize splashing. Use a funnel for transfers into containers with narrow openings. Keep containers closed when not in use.[\[13\]](#)
- Heating: If the procedure requires heating, use a controlled heating source like a mantle or water bath. Avoid open flames. Ensure the setup is secure and allows for proper ventilation of any vapors.
- Post-Handling: After completing the task, wipe down the work area with an appropriate solvent. Remove PPE in the correct order (gloves last) and wash hands thoroughly with soap and water.

Disposal Plan: A Commitment to Safety and Compliance

Chemical waste disposal is strictly regulated. Never dispose of **6-Hydroxy-5-decanone** down the drain.[\[13\]](#)

- Waste Segregation: Segregate waste containing **6-Hydroxy-5-decanone** into a dedicated, properly labeled hazardous waste container. The container should be compatible with organic solvents and have a secure, tight-fitting lid.
- Labeling: Label the waste container clearly with "Hazardous Waste," the full chemical name "**6-Hydroxy-5-decanone**," and an approximate concentration and volume.
- Storage: Store the waste container in a designated satellite accumulation area within the laboratory. This area should be in a secondary containment bin and away from incompatible chemicals.
- Pickup: Contact your institution's EHS department to arrange for the pickup and disposal of the hazardous waste. Follow all institutional and local regulations for chemical waste management.[\[12\]](#)[\[14\]](#)

The following diagram illustrates the complete handling-to-disposal lifecycle.



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Caption: Safe handling and disposal workflow for **6-Hydroxy-5-decanone**.

By integrating this expert-driven guidance into your laboratory's standard operating procedures, you build a self-validating system of safety and compliance. This commitment not only protects researchers but also ensures the integrity of your scientific work.

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